

Application Notes and Protocols: Preparation of N-Acetylsulfanilamide-¹³C₆ Stock Solution

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Compound of Interest

Compound Name: N-Acetylsulfanilamide-¹³C₆

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Introduction

N-Acetylsulfanilamide-¹³C₆ is a stable isotope-labeled internal standard for N-Acetylsulfanilamide, a metabolite of sulfonamide antibiotics. Its use is critical in quantitative bioanalytical studies, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accuracy and precision by correcting for variability during sample preparation and analysis.^[1] ^[2] Proper preparation of the stock solution is the foundational step for reliable experimental results. This document provides a detailed protocol for the preparation, storage, and quality control of an N-Acetylsulfanilamide-¹³C₆ stock solution.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of N-Acetylsulfanilamide and its ¹³C₆-labeled counterpart is presented in Table 1. This information is crucial for accurate preparation and handling of the stock solution.

Table 1: Physicochemical Data of N-Acetylsulfanilamide and N-Acetylsulfanilamide-¹³C₆

Property	N-Acetylsulfanilamide	N-Acetylsulfanilamide- ¹³ C ₆
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S	¹³ C ₆ C ₂ H ₁₀ N ₂ O ₃ S
Molecular Weight	214.24 g/mol [3]	~220.20 g/mol [4]
Appearance	White to off-white solid[5]	Solid
Melting Point	214-217 °C[5]	Not specified
Solubility	Soluble in DMSO (~30 mg/mL) and dimethylformamide (~30 mg/mL).[4][6] Sparingly soluble in aqueous buffers.[4]	Soluble in DMSO.[7]

Experimental Protocol: 1 mg/mL Stock Solution Preparation

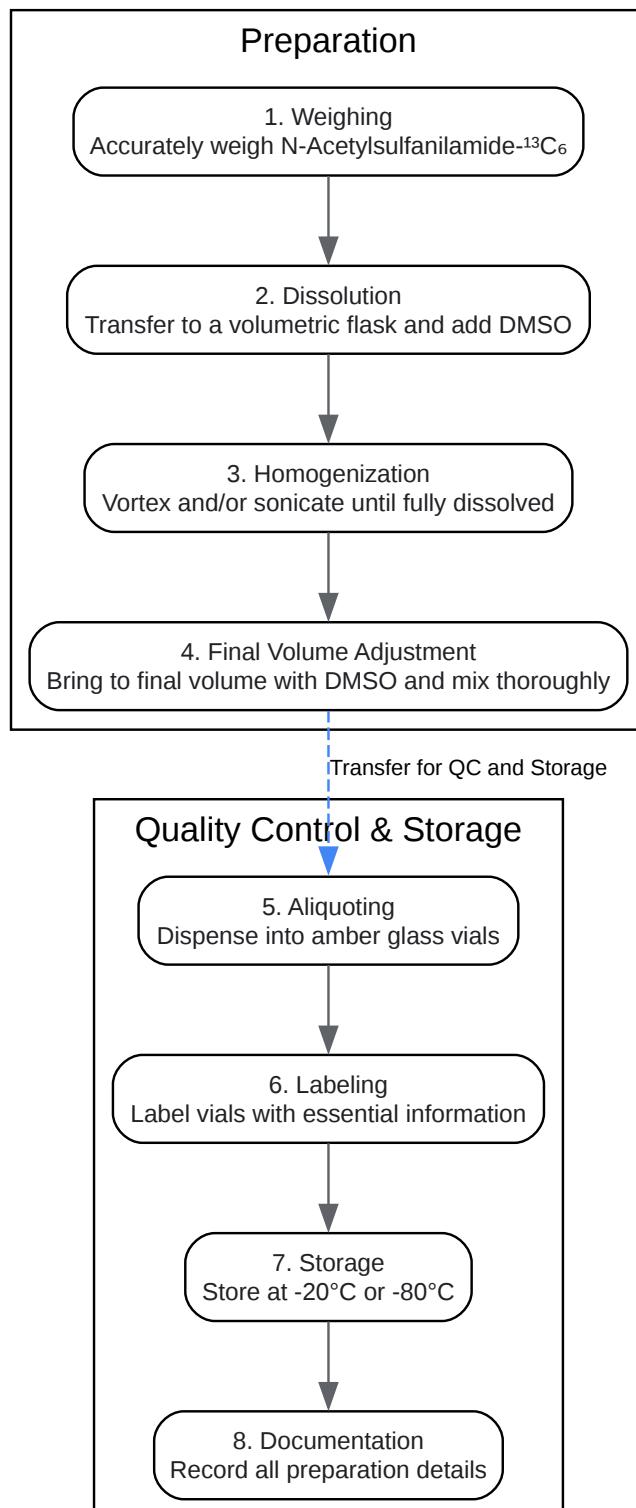
This protocol details the steps for preparing a 1 mg/mL stock solution of N-Acetylsulfanilamide-¹³C₆ in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

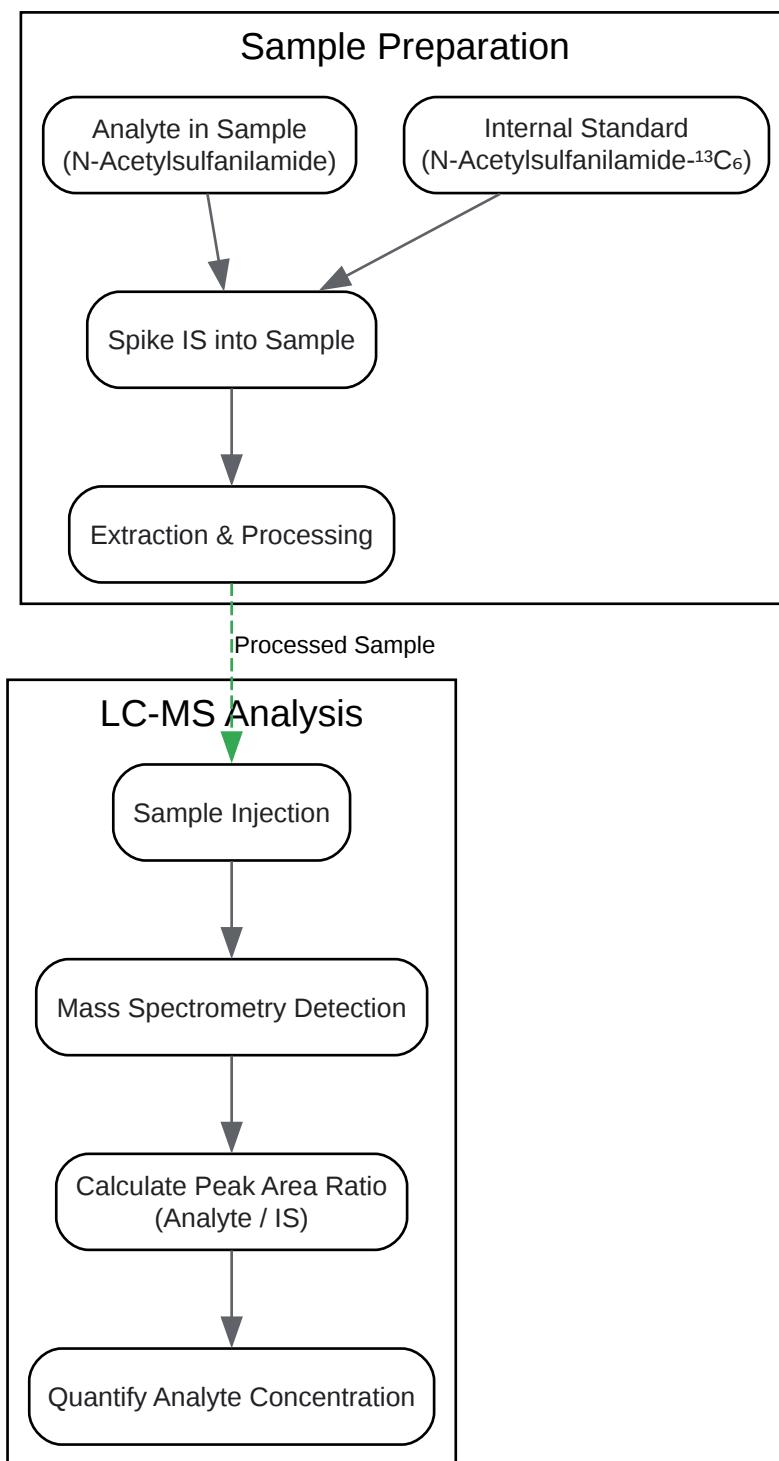
- N-Acetylsulfanilamide-¹³C₆ (purity and isotopic enrichment confirmed by Certificate of Analysis)
- Anhydrous Dimethyl Sulfoxide (DMSO), analytical grade or higher
- Calibrated analytical balance (readable to at least 0.01 mg)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes and sterile, disposable tips
- Vortex mixer
- Sonicator (optional)
- Amber glass vials with PTFE-lined caps for storage

- Cryogenic storage box
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Stock Solution Preparation Workflow

Workflow for N-Acetylsulfanilamide-¹³C₆ Stock Solution Preparation

Logic of Internal Standard Usage in Quantitative Analysis

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